

A Technical Guide to the Safe Handling of N-(Benzyloxycarbonyl)-DL-alanine

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Compound of Interest

Compound Name: *N*-(Benzyloxycarbonyl)-DL-alanine

Cat. No.: B7779804

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This guide provides a comprehensive overview of the safety, handling, and emergency protocols for **N-(Benzyloxycarbonyl)-DL-alanine** (CAS: 4132-86-9), a key reagent in peptide synthesis and pharmaceutical research. As a protected form of the racemic amino acid alanine, its proper management in a laboratory setting is paramount to ensuring personnel safety and experimental integrity. This document synthesizes critical data from Safety Data Sheets (SDS) and other technical sources to offer field-proven insights for its use.

Chemical Identification and Physicochemical Properties

N-(Benzyloxycarbonyl)-DL-alanine, also known as N-Cbz-DL-alanine, is an N-protected amino acid derivative. The benzyloxycarbonyl (Cbz or Z) group serves as a crucial protecting group for the amine functionality, preventing unwanted reactions during peptide coupling and other synthetic steps. Understanding its fundamental properties is the first step in safe handling.

Property	Value	Source(s)
Chemical Name	N-(Benzyloxycarbonyl)-DL-alanine	[1][2]
Synonyms	N-Cbz-DL-alanine, Z-DL-Ala-OH, N-Carbobenzyloxy-DL-alanine	[3][4]
CAS Number	4132-86-9	[1][2][3]
Molecular Formula	C ₁₁ H ₁₃ NO ₄	[2][3]
Molecular Weight	223.23 g/mol	[2][3]
Appearance	White crystalline powder or solid	[3][5][6]
Melting Point	112-113 °C	[3]
Solubility	Partially soluble in methanol; Insoluble in water	[3][7][8]

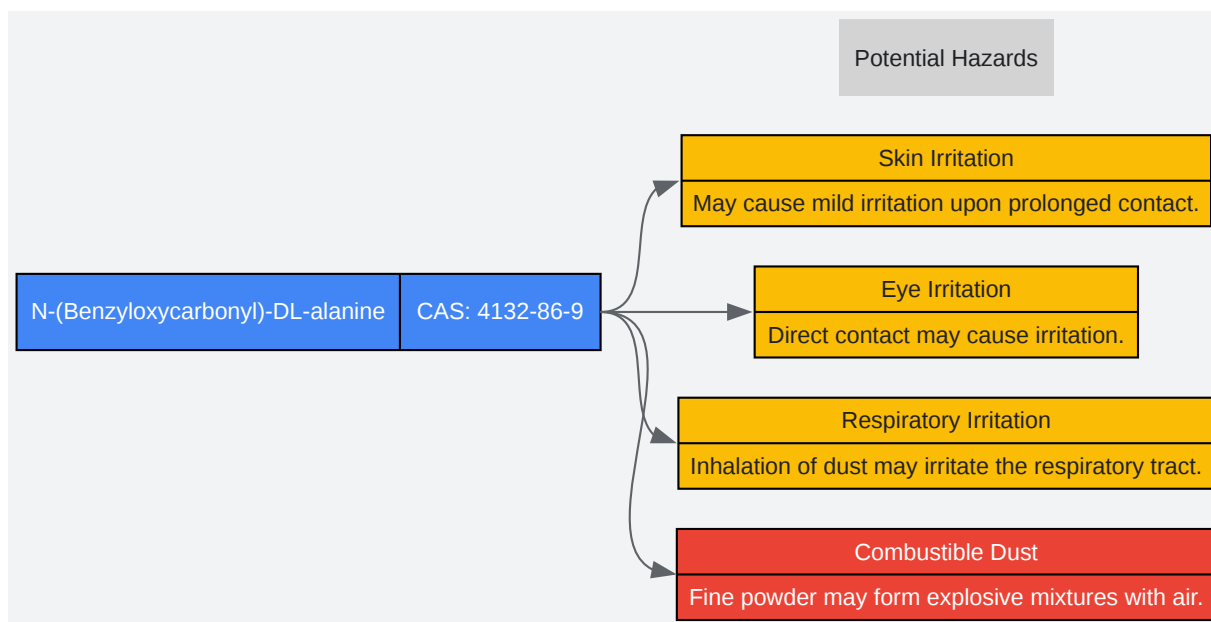
Hazard Identification and Risk Assessment

While some regulatory frameworks, such as the 2012 OSHA Hazard Communication Standard, may not classify **N-(Benzyloxycarbonyl)-DL-alanine** as a hazardous chemical, a conservative approach is essential in a research environment[5][6]. The primary risks are associated with its physical form (a fine powder) and potential for irritation upon contact.

Key Potential Hazards:

- Skin and Eye Irritation: Direct contact with the powder may cause irritation[7].
- Respiratory Tract Irritation: Inhalation of dust may irritate the respiratory system[7].
- Combustible Dust Hazard: Like many organic solids in powdered form, fine dust dispersed in the air in sufficient concentrations can form a potentially explosive mixture in the presence of an ignition source[7].

The causality behind this dust hazard lies in the vast increase in surface area of the powdered solid, which allows for rapid, exothermic oxidation (combustion) when an ignition source is present.



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Caption: Hazard profile for **N-(Benzyloxycarbonyl)-DL-alanine**.

Safe Handling and Storage Protocols

Adherence to rigorous handling and storage protocols is a self-validating system for safety, minimizing exposure and preserving chemical integrity.

Handling:

- **Ventilation**: Always handle the compound in a well-ventilated area, preferably within a chemical fume hood to minimize dust inhalation[7].
- **Avoid Dust Formation**: Take care when transferring the powder to avoid creating airborne dust. Use appropriate tools like spatulas rather than pouring directly from large containers if

possible[8].

- Personal Hygiene: Avoid contact with skin, eyes, and clothing[6]. Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking[5].
- Grounding: Ground all equipment containing the material when transferring large quantities to prevent static discharge, which could be an ignition source for dust clouds[7].

Storage:

- Container: Keep the container tightly closed to prevent moisture absorption and contamination[5][8].
- Conditions: Store in a dry, cool, and well-ventilated place away from heat and direct sunlight[5][8].
- Incompatibilities: Store separately from strong oxidizing agents, as they can react exothermically[5].

Exposure Controls and Personal Protective Equipment (PPE)

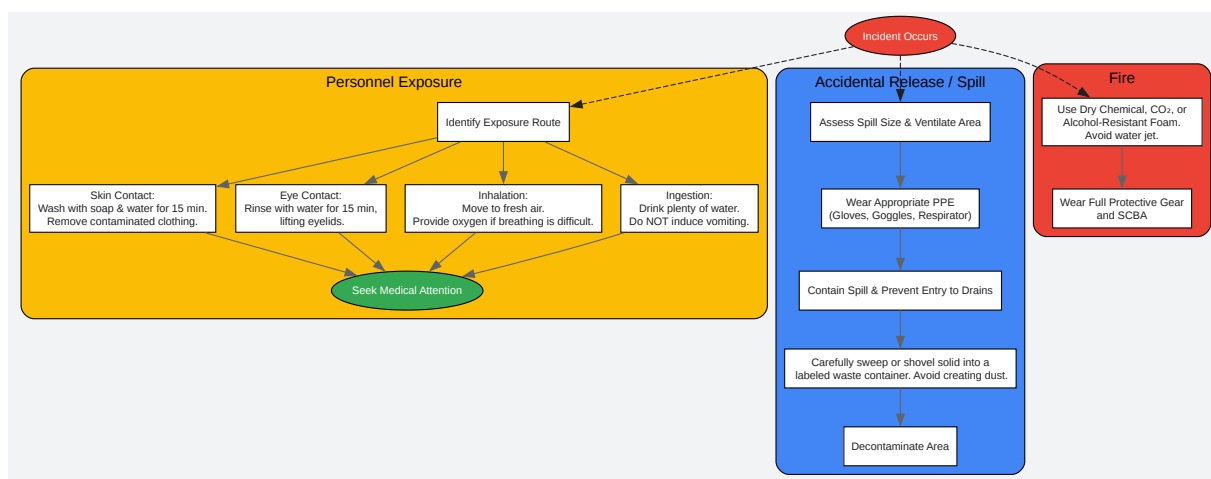
Engineering controls and appropriate PPE create a multi-layered defense against chemical exposure.

- Engineering Controls: Use process enclosures or local exhaust ventilation to control airborne dust concentrations[7]. Ensure safety showers and eyewash stations are readily accessible.
- Eye and Face Protection: Wear approved safety glasses with side-shields or chemical safety goggles conforming to NIOSH (US) or EN 166 (EU) standards[6].
- Skin Protection: A standard laboratory coat should be worn. Use chemical-impermeable gloves (e.g., nitrile) and inspect them for integrity before use[1][7].
- Respiratory Protection: Under normal use with adequate engineering controls, respiratory protection may not be necessary[6]. However, if dust is generated and exposure limits may

be exceeded, a NIOSH-approved dust respirator or self-contained breathing apparatus (SCBA) should be used[7][9].

Emergency Procedures

A clear, pre-defined emergency plan is critical for responding effectively to any incident.



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Caption: General emergency response workflow for incidents.

First-Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration and seek immediate medical attention[5][6].
- Skin Contact: Immediately wash the affected area with plenty of soap and water while removing any contaminated clothing and shoes[5][6].
- Eye Contact: Promptly flush eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally. Immediate medical attention is required[5][6].
- Ingestion: Do not induce vomiting. If the person is conscious, have them drink plenty of water. Never give anything by mouth to an unconscious person and call a physician immediately[5][6].

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, water spray, or alcohol-resistant foam[1][7]. A water jet should be avoided as it can scatter the material and spread the fire.
- Specific Hazards: Thermal decomposition can produce irritating and toxic gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x)[5][7].
- Protective Actions: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode[1][5].

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including chemical-impermeable gloves, safety goggles, and a dust respirator, to prevent contact with the skin, eyes, and clothing. Avoid dust formation[1][8].
- Environmental Precautions: Prevent the spilled material from entering sewers or waterways[9].

- Containment and Cleanup: Carefully sweep or shovel the spilled solid into a suitable, labeled container for disposal. Clean the spill area with water and decontaminate surfaces[5][7].

Stability and Reactivity

- Reactivity: Generally non-reactive under normal conditions[8].
- Chemical Stability: The product is stable under recommended storage conditions (cool, dry, tightly sealed)[7][8].
- Conditions to Avoid: Incompatible products and excess heat[5]. Avoid generating dust.
- Incompatible Materials: Strong oxidizing agents[5].
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon monoxide, carbon dioxide, and nitrogen oxides can be formed[5][7].

Disposal Considerations

Proper disposal is a critical final step in the chemical lifecycle, necessary for environmental protection and regulatory compliance.

- Product Disposal: Waste must be disposed of in accordance with all federal, state, and local environmental regulations[7]. The material may be sent to a licensed chemical destruction facility or disposed of via controlled incineration with flue gas scrubbing[1]. Do not discharge into sewer systems[1].
- Contaminated Packaging: Empty containers should be treated as hazardous waste. They can be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or they can be punctured to render them unusable and disposed of in a sanitary landfill[1].

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